

analytical techniques for characterizing 6-Quinolinecarboxaldehyde, 4-ethoxy-

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Compound of Interest

Compound Name: 6-Quinolinecarboxaldehyde, 4-ethoxy-

CAS No.: 879323-78-1

Cat. No.: B8311057

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Introduction & Scope

6-Quinolinecarboxaldehyde, 4-ethoxy- (CAS: 879323-78-1) is a critical heterocyclic intermediate, often utilized in the synthesis of kinase inhibitors and antimalarial agents.^[1] Its structure features a quinoline core with an ethoxy ether linkage at the C4 position and a reactive formyl (aldehyde) group at the C6 position.

This structural duality presents specific analytical challenges:

- **Basicity:** The quinoline nitrogen () requires pH-controlled chromatography to prevent peak tailing.^[1]
- **Reactivity:** The C6-aldehyde is susceptible to oxidation (to carboxylic acid) and condensation (Schiff base formation), necessitating controlled sample preparation.
- **Regio-isomerism:** Distinguishing the 4-ethoxy-6-aldehyde from its isomers (e.g., 6-ethoxy-4-aldehyde) is critical for intellectual property and efficacy.^[1]

This guide provides a validated workflow for the identity, purity, and physical characterization of this compound.

Structural Identity Verification (NMR & MS)

Objective: To unambiguously confirm the connectivity of the ethoxy and aldehyde groups relative to the quinoline scaffold.

Protocol 2.1: Nuclear Magnetic Resonance (¹H-NMR)

- Solvent: DMSO-

(Preferred over CDCl₃

to prevent potential reaction with acidic impurities in chloroform and to improve solubility).^[1]

- Concentration: 5–10 mg in 0.6 mL solvent.
- Key Diagnostic Signals:

Moiety	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment Logic
Aldehyde (-CHO)	10.15 – 10.25	Singlet (s)	1H	Distinctive downfield shift; confirms oxidation state. [1]
Quinoline H-2	8.80 – 9.00	Doublet (d)	1H	Most deshielded aromatic proton due to adjacent Nitrogen.[1]
Quinoline H-5/7/8	7.50 – 8.50	Multiplets	3H	Coupling constants () verify 6-substitution pattern.
Quinoline H-3	7.00 – 7.20	Doublet (d)	1H	Upfield aromatic; distinct due to 4-ethoxy shielding.
Ethoxy (-OCH ₂ -)	4.30 – 4.40	Quartet (q)	2H	Diagnostic of ethyl ether; coupling with methyl.[1]
Ethoxy (-CH ₃)	1.40 – 1.50	Triplet (t)	3H	Terminal methyl group.[1]

Expert Insight: The coupling constant between H-2 and H-3 (

Hz) is characteristic of the pyridine ring in quinoline. If the ethoxy group were at position 2, this coupling pattern would disappear.

Protocol 2.2: Mass Spectrometry (LC-MS)

- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Theoretical Mass:

= 201.22 Da.[\[1\]](#)
- Observed Ion:

[\[1\]](#)
- Fragmentation (MS/MS):
 - Loss of ethylene (

, -28 Da) from the ethoxy group is a common neutral loss, yielding a daughter ion at

(4-hydroxy-6-quinolinecarboxaldehyde core).[\[1\]](#)

Purity & Impurity Profiling (HPLC-UV)

Objective: Quantify the main compound and detect process-related impurities such as the carboxylic acid derivative (oxidation) or 4-hydroxy derivative (hydrolysis).

Protocol 3.1: Reverse-Phase HPLC Method

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus),

mm, 3.5 μ m.
- Mobile Phase A: Water + 0.1% Formic Acid (Maintains pH ~2.7, protonating the quinoline nitrogen to ensure sharp peaks).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[\[1\]](#)
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Temperature: 30°C.

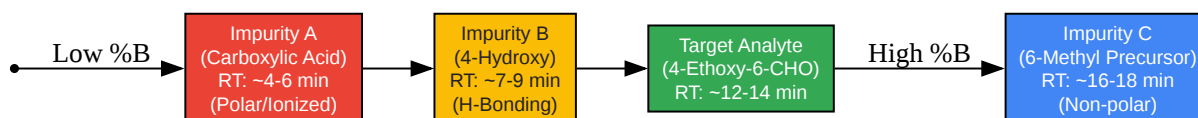
- Detection: UV at 254 nm (general aromatic) and 310 nm (specific to conjugated quinoline system).[1]

Gradient Table:

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	95	5	Equilibration
2.0	95	5	Injection
15.0	10	90	Linear Gradient
18.0	10	90	Wash
18.1	95	5	Re-equilibration
23.0	95	5	Stop

Impurity Logic & Retention Behavior

The following diagram illustrates the separation logic and relative retention times (RT) of potential impurities based on polarity.



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Caption: Relative retention order of 4-ethoxy-6-quinolinecarboxaldehyde and common synthetic impurities on a C18 column under acidic conditions.

Solid-State Characterization

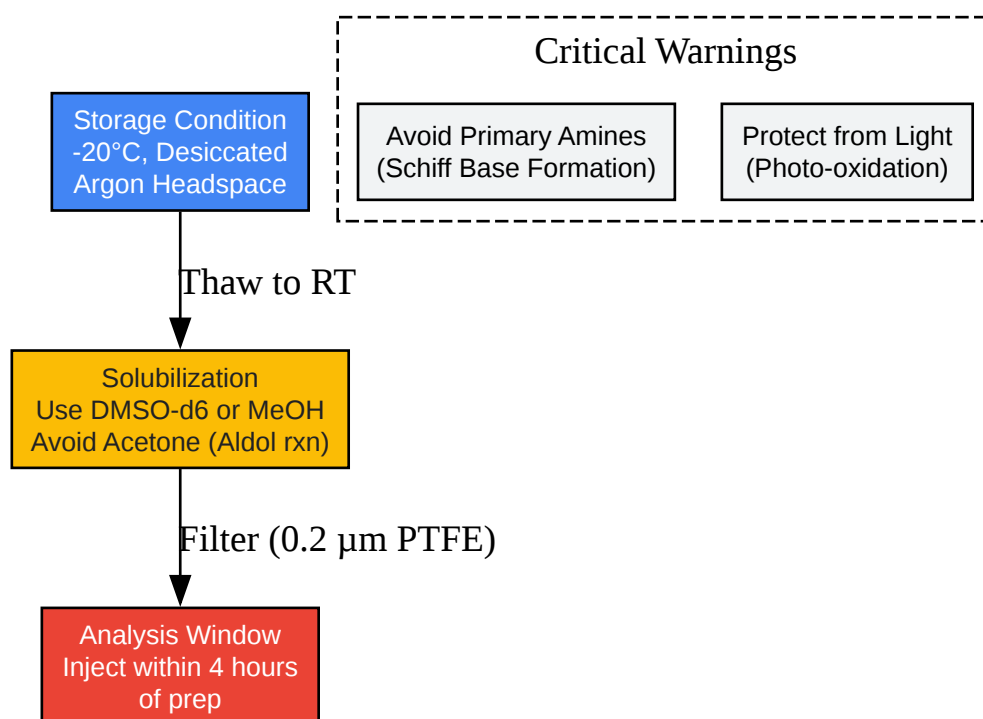
Objective: Ensure the material is in the correct polymorphic form for stability and bioavailability studies.

Protocol 4.1: Differential Scanning Calorimetry (DSC)

- Pan: Aluminum, crimped (non-hermetic).
- Ramp Rate: 10°C/min from 30°C to 250°C.[1]
- Expected Result: A sharp endothermic melting peak.[1]
 - Note: As an aldehyde, observe for broad exothermic events immediately following melting, which may indicate thermal decomposition or polymerization.
- Acceptance Criteria: Onset melting point typically between 100°C – 140°C (compound specific; must be established against a reference standard).

Stability & Handling Protocol

Aldehydes are inherently unstable.[1] The following handling protocol is mandatory to maintain reference standard integrity.



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Caption: Critical handling workflow to prevent degradation of the aldehyde moiety.

References

- MolAid. (2025).[1] Structure and CAS Data for 4-ethoxyquinoline-6-carbaldehyde (CAS 879323-78-1). Retrieved from [\[Link\]](#)
- Sielc Technologies. (2023).[1][2] HPLC Method for Analysis of Quinoline Derivatives on Mixed-Mode Columns. Retrieved from [\[Link\]](#)

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Sources

- 1. wap.guidechem.com [wap.guidechem.com]
- 2. HPLC Method for Analysis of Quinolinic acid on Newcrom BH Column | SIELC Technologies [sielc.com]
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